

Solubility of Aluminum Lactate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Aluminum lactate

Cat. No.: B044824

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **aluminum lactate** in aqueous and organic media. Due to a notable scarcity of precise quantitative solubility data in publicly accessible literature, this document emphasizes the experimental methodologies required to determine these values. The information presented herein is intended to equip researchers with the foundational knowledge to assess the solubility of **aluminum lactate** for applications in pharmaceutical and chemical research.

Solubility Profile of Aluminum Lactate

Aluminum lactate ($\text{Al}(\text{C}_3\text{H}_5\text{O}_3)_3$), the aluminum salt of lactic acid, is generally characterized as a white, crystalline powder.^[1] Its solubility is a critical parameter for its use in various formulations, including cosmetics, pharmaceuticals, and as a precursor in chemical synthesis.^{[1][2]}

Aqueous Solubility

Aluminum lactate is widely reported to be soluble in water.^{[1][2][3][4]} Some sources describe it as "very soluble in cold water".^{[5][6][7][8]} One manufacturer specifies the solubility at 20°C to be in the range of 10 to 100 g/L.^[9] Another specialty chemical supplier offers an aqueous solution with a concentration of approximately 30%, indicating a high degree of solubility.^[10] The pH of a 1% aqueous solution is approximately 4, and for a 100 g/L solution, the pH is in the range of 3.0 to 4.0 at 25°C.^{[8][9]}

Organic Solvent Solubility

Quantitative data on the solubility of **aluminum lactate** in common organic solvents such as alcohols, ketones, and ethers is not readily available in the reviewed literature. One source qualitatively states that a form of **aluminum lactate** is insoluble in alcohol and ether, while being soluble in mineral spirits, hot oil, glycol, and chlorinated hydrocarbons.^[11] However, the prevalent form of **aluminum lactate** is generally considered water-soluble. The solubility in organic solvents is expected to be significantly lower than in water due to the ionic nature of the salt.

Quantitative Solubility Data

The following table summarizes the available quantitative and semi-quantitative solubility data for **aluminum lactate**. The lack of extensive data highlights a significant knowledge gap and underscores the need for empirical determination.

Solvent	Temperature (°C)	Solubility (g/L)	pH of Solution	Source(s)
Water	20	10 - 100	~4 (for 1% solution)	^[9]
Water	25	Not Specified	3.0 - 4.0 (for 100 g/L solution)	^[8]
Water	Not Specified	~300 (as a 30% aqueous solution)	Not Specified	^[10]
Alcohol	Not Specified	Insoluble	Not Applicable	^[11]
Ether	Not Specified	Insoluble	Not Applicable	^[11]
Mineral Spirits	Not Specified	Soluble	Not Applicable	^[11]
Hot Oil	Not Specified	Soluble	Not Applicable	^[11]
Glycol	Not Specified	Soluble	Not Applicable	^[11]
Chlorinated Hydrocarbons	Not Specified	Soluble	Not Applicable	^[11]

*Note: The qualitative data from this single source should be treated with caution as it also contradicts the widely reported aqueous solubility.

Experimental Protocol for Solubility Determination

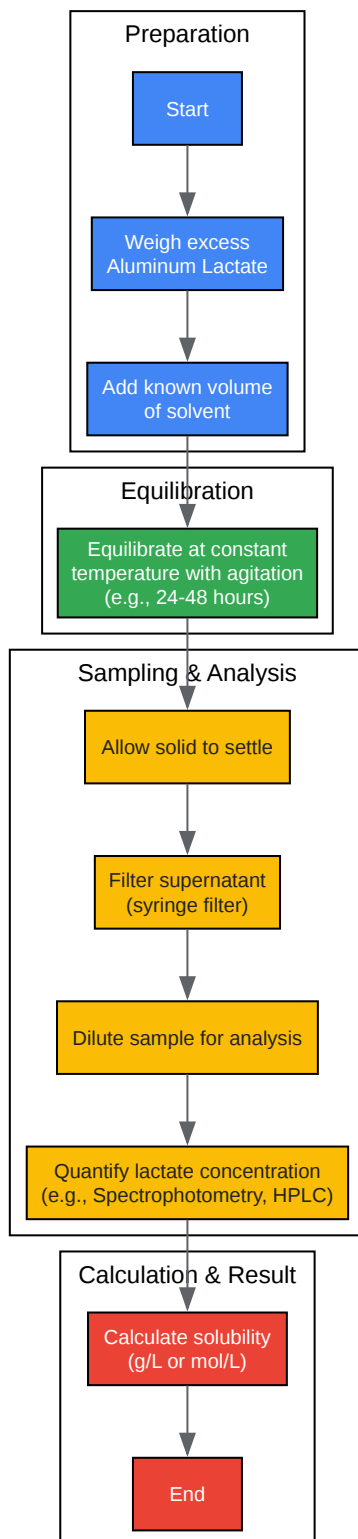
The following is a generalized, yet detailed, protocol for the determination of the solubility of **aluminum lactate** in a given solvent. This protocol is a synthesis of standard laboratory methods for solubility measurement.

Materials and Equipment

- **Aluminum Lactate** (high purity)
- Solvent of interest (e.g., deionized water, ethanol, methanol)
- Analytical balance
- Temperature-controlled shaker or water bath
- Calibrated thermometer
- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., spectrophotometer, HPLC, LC-MS)

Experimental Workflow Diagram

Experimental Workflow for Solubility Determination

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Caption: A flowchart illustrating the key steps for determining the solubility of **aluminum lactate**.

Step-by-Step Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **aluminum lactate** to a known volume of the solvent in a sealed container (e.g., a flask or vial). The presence of undissolved solid is essential to ensure saturation.
 - Place the container in a temperature-controlled shaker or water bath set to the desired temperature.
- Equilibration:
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached. A period of 24 to 48 hours is typically recommended.
 - Periodically check for the continued presence of undissolved solid.
- Sample Collection and Preparation:
 - Once equilibrium is established, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter (e.g., 0.45 μm) into a clean, dry container. This step is critical to remove any suspended solid particles.
 - Accurately dilute the filtered sample with the solvent to a concentration that falls within the linear range of the chosen analytical method.

Quantification of Dissolved Aluminum Lactate

The concentration of **aluminum lactate** in the diluted, filtered sample can be determined by quantifying either the aluminum ion or the lactate ion. Quantification of the lactate anion is often more straightforward.

3.4.1 Enzymatic-Spectrophotometric Method for Lactate Quantification

This method is based on the enzymatic oxidation of lactate to pyruvate, which is coupled to the reduction of NAD^+ to NADH. The resulting NADH can be quantified by its absorbance at 340 nm.

- Reagents:
 - Lactate dehydrogenase (LDH) enzyme
 - Nicotinamide adenine dinucleotide (NAD^+)
 - Glycine buffer solution
 - L-Lactic acid standard solutions
- Procedure:
 - Prepare a series of standard lactate solutions of known concentrations.
 - Prepare a reaction mixture containing the glycine buffer, NAD^+ , and LDH.
 - To separate tubes, add a small volume of the reaction mixture. Add either the standard solutions, the diluted sample, or a blank (solvent) to the respective tubes.
 - Incubate the tubes at a controlled temperature (e.g., 37°C) for a set period (e.g., 15 minutes) to allow the reaction to complete.
 - Measure the absorbance of each solution at 340 nm using a spectrophotometer.
 - Create a calibration curve by plotting the absorbance of the standard solutions against their known concentrations.
 - Determine the lactate concentration in the sample by interpolating its absorbance on the calibration curve.

3.4.2 Alternative Method: High-Performance Liquid Chromatography (HPLC)

For more complex matrices or for orthogonal validation, HPLC can be used.

- Instrumentation and Columns:
 - An HPLC system equipped with a UV or refractive index (RI) detector.
 - A suitable column for organic acid analysis (e.g., a reverse-phase C18 column or a specific ion-exchange column).
- Mobile Phase:
 - A typical mobile phase for lactate analysis on a C18 column would be an acidic aqueous buffer (e.g., dilute phosphoric acid or phosphate buffer at a low pH).
- Procedure:
 - Prepare a calibration curve using standard solutions of **aluminum lactate**.
 - Inject the diluted sample and the standards onto the HPLC system.
 - Identify the lactate peak based on its retention time compared to the standards.
 - Quantify the lactate concentration based on the peak area and the calibration curve.

Calculation of Solubility

- Calculate the concentration of lactate in the original, undiluted supernatant by multiplying the measured concentration by the dilution factor.
- Convert the concentration of lactate to the concentration of **aluminum lactate** using their stoichiometric relationship (3 moles of lactate per 1 mole of **aluminum lactate**) and the molecular weight of **aluminum lactate** (294.19 g/mol).
- Express the final solubility in the desired units, such as g/L or mol/L.

Conclusion

While **aluminum lactate** is established as being soluble in water, there is a clear deficiency in the availability of precise, quantitative solubility data across a range of temperatures and in

various organic solvents. This guide provides a robust experimental framework for researchers to systematically determine the solubility of **aluminum lactate**. The detailed protocols for sample preparation and analytical quantification are designed to yield reliable and reproducible data, which is essential for the effective formulation and application of this compound in scientific and industrial settings.

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